

In-Depth Analysis of the Molecular Weight of 1-Bromo-3,7-dimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3,7-dimethyloctane

Cat. No.: B123281

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight of **1-Bromo-3,7-dimethyloctane**, a halogenated alkane. The determination of an accurate molecular weight is a fundamental parameter in chemical synthesis, characterization, and various applications within drug development and scientific research.

Summary of Molecular Weight Data

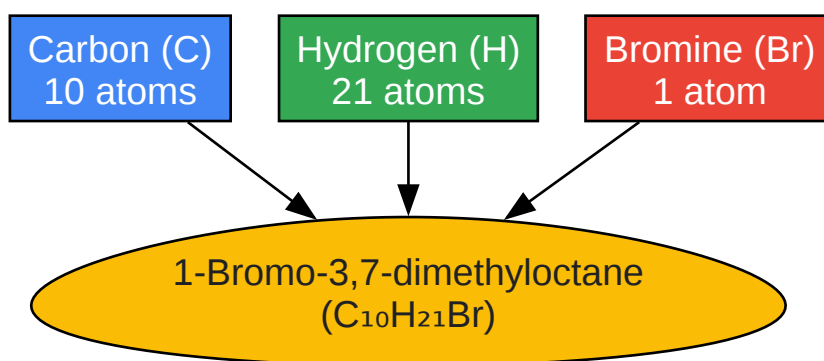
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. For **1-Bromo-3,7-dimethyloctane**, with the molecular formula $C_{10}H_{21}Br$, the calculation is based on the atomic weights of carbon, hydrogen, and bromine.

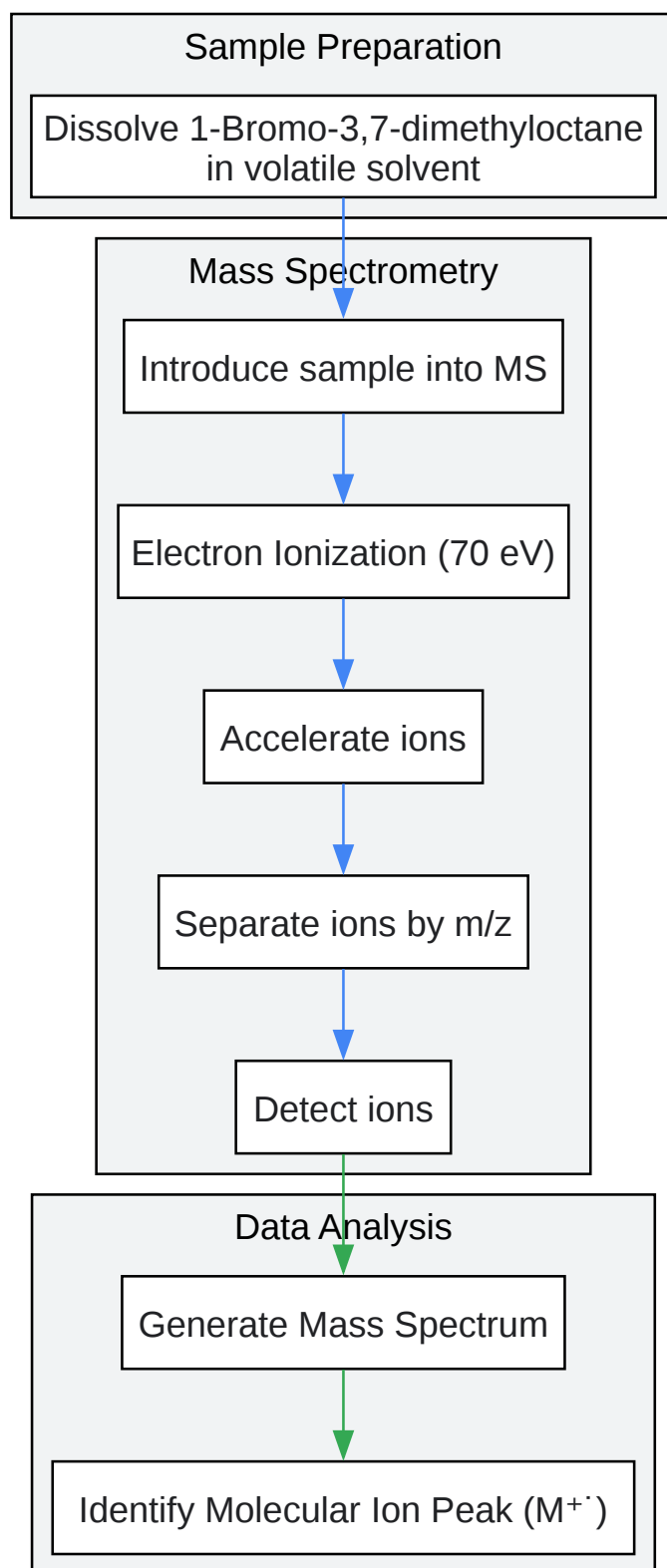
Component	Chemical Formula	Quantity	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	10	12.011	120.11
Hydrogen	H	21	1.008[1][2][3][4][5]	21.168
Bromine	Br	1	79.904[6][7][8][9][10]	79.904
Total	$C_{10}H_{21}Br$	221.182		

The experimentally determined and commonly cited molecular weight for **1-Bromo-3,7-dimethyloctane** is approximately 221.18 g/mol [\[11\]](#)[\[12\]](#)[\[13\]](#).

Logical Relationship of Constituent Elements

The following diagram illustrates the elemental composition that constitutes the **1-Bromo-3,7-dimethyloctane** molecule.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 2. quora.com [quora.com]
- 3. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 4. Hydrogen - Wikipedia [en.wikipedia.org]
- 5. youtube.com [youtube.com]
- 6. Bromine - Wikipedia [en.wikipedia.org]
- 7. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 8. Atomic Weights and Isotopic Compositions for Bromine [physics.nist.gov]
- 9. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. youtube.com [youtube.com]
- 11. 1-BROMO-3,7-DIMETHYLOCTANE | CAS: 3383-83-3 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 12. 1-Bromo-3,7-dimethyloctane | C₁₀H₂₁Br | CID 137914 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 1-Bromo-3,7-dimethyloctane - CAS:3383-83-3 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [In-Depth Analysis of the Molecular Weight of 1-Bromo-3,7-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123281#1-bromo-3-7-dimethyloctane-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com